

Physicochemical Properties of Ethoprophos: A Technical Guide for Novel Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethoprophos

Cat. No.: B1671620

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethoprophos is a non-systemic organophosphate insecticide and nematicide effective against a broad spectrum of soil-dwelling pests. The efficacy and environmental fate of **Ethoprophos** are intrinsically linked to its physicochemical properties. A thorough understanding of these characteristics is paramount for the development of novel formulations that can enhance its biological activity, improve user safety, and minimize environmental impact. This technical guide provides an in-depth overview of the core physicochemical properties of **Ethoprophos** and their implications for the design of advanced agricultural formulations.

Core Physicochemical Properties of Ethoprophos

The development of effective and stable formulations of **Ethoprophos** is fundamentally guided by its inherent physical and chemical characteristics. These properties influence its solubility in various solvents, its stability under different environmental conditions, and its interaction with formulation excipients.

Data Presentation

A summary of the key physicochemical properties of **Ethoprophos** is presented in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **Ethoprophos**

Property	Value	References
Chemical Name	O-Ethyl S,S-dipropyl phosphorodithioate	[1]
CAS Number	13194-48-4	[2][3]
Molecular Formula	C ₈ H ₁₉ O ₂ PS ₂	[3][4]
Molecular Weight	242.3 g/mol	[4][5]
Physical State	Pale yellow liquid	[5][6]
Melting Point	< -70 °C	[1][4]
Boiling Point	86-91 °C at 0.2 mmHg	[2][5]
Density	1.069 - 1.094 g/mL at 20°C	[4][5]
Vapor Pressure	0.00035 - 0.05 Pa at 20-25 °C	[5]

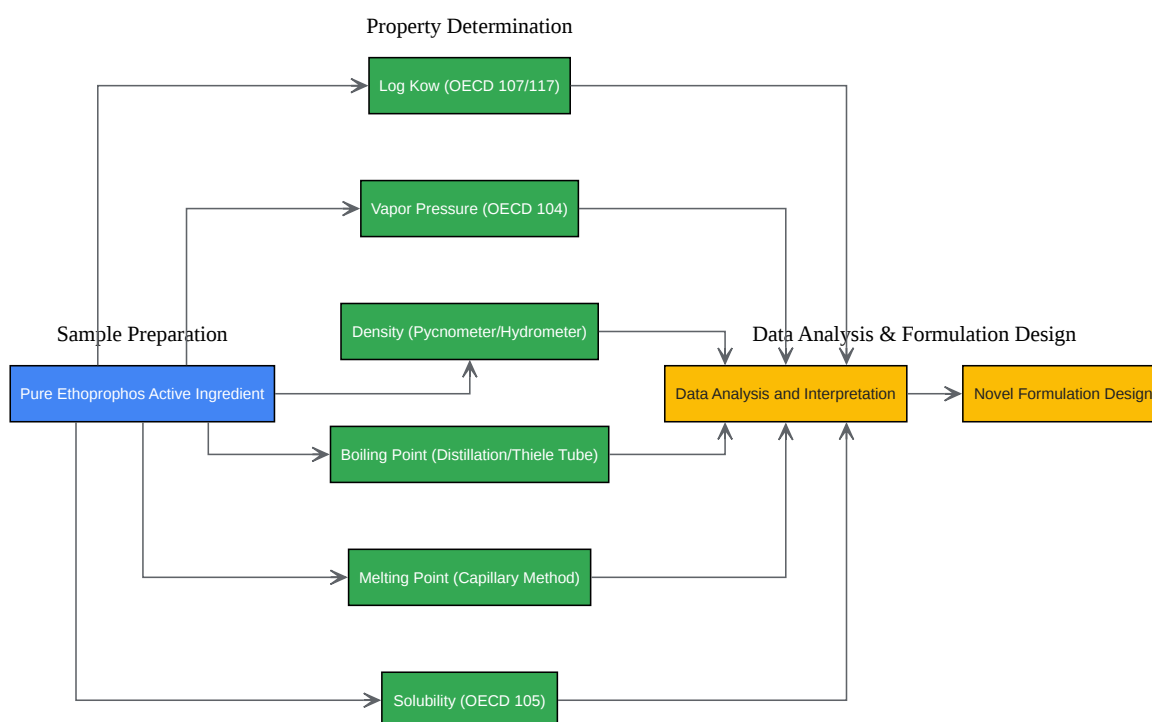
Table 2: Solubility and Partitioning Behavior of **Ethoprophos**

Property	Value	References
Water Solubility	750 mg/L at 20-25 °C	[5]
Solubility in Organic Solvents	Readily soluble in acetone, ethanol, xylene, 1,2-dichloroethane, diethyl ether, ethyl acetate, petroleum spirit, cyclohexane (>300 g/kg at 20 °C)	[5]
Octanol-Water Partition Coefficient (Log K _{ow})	2.99	[7]
pKa	Not applicable (non-ionizable)	[6]

Experimental Protocols for Determining Physicochemical Properties

Accurate determination of the physicochemical properties of **Ethoprophos** is crucial for formulation development. Standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD), ensure data quality and comparability.

Workflow for Physicochemical Property Determination



[Click to download full resolution via product page](#)

Caption: General workflow for determining the physicochemical properties of **Ethoprophos** and its application in formulation design.

Detailed Methodologies

1. Water Solubility (OECD Guideline 105)

- Principle: The column elution method or the flask method is used to determine the saturation concentration of **Ethoprophos** in water at a given temperature.
- Experimental Protocol (Flask Method):
 - An excess amount of **Ethoprophos** is added to a known volume of distilled water in a flask.
 - The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient time to reach equilibrium (typically 24-48 hours).
 - The solution is centrifuged or filtered to remove undissolved **Ethoprophos**.
 - The concentration of **Ethoprophos** in the clear aqueous phase is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

2. Vapor Pressure (OECD Guideline 104)

- Principle: The vapor pressure of **Ethoprophos** can be determined using methods like the Knudsen effusion technique, which measures the rate of mass loss of the substance effusing through a small orifice into a vacuum.
- Experimental Protocol (Knudsen Effusion):
 - A small, known quantity of **Ethoprophos** is placed in a Knudsen cell, which has a small orifice of known area.
 - The cell is placed in a vacuum chamber and heated to a constant, precise temperature.

- The rate of mass loss from the cell due to effusion is measured over time using a microbalance.
- The vapor pressure is calculated from the rate of mass loss, the area of the orifice, the temperature, and the molecular weight of **Ethoprophos**.

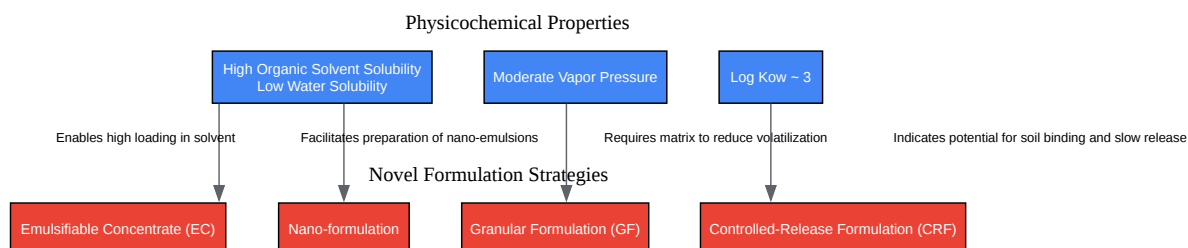
3. Octanol-Water Partition Coefficient (Log K_{ow}) (OECD Guideline 107/117)

- Principle: The shake-flask method (OECD 107) or HPLC method (OECD 117) is used to determine the ratio of the concentration of **Ethoprophos** in n-octanol to its concentration in water at equilibrium.
- Experimental Protocol (Shake-Flask Method):
 - A solution of **Ethoprophos** in either water or n-octanol is prepared.
 - This solution is mixed with the other immiscible solvent (n-octanol or water, respectively) in a separatory funnel.
 - The funnel is shaken vigorously for a set period to allow for partitioning and then left to stand for the phases to separate.
 - The concentration of **Ethoprophos** in both the aqueous and n-octanol phases is determined analytically.
 - The Log K_{ow} is calculated as the logarithm of the ratio of the concentration in n-octanol to the concentration in water.

Influence of Physicochemical Properties on Novel Formulation Design

The physicochemical properties of **Ethoprophos** are critical determinants in the selection and optimization of formulation types.

Signaling Pathway for Formulation Selection



[Click to download full resolution via product page](#)

Caption: Relationship between key physicochemical properties of **Ethoprophos** and the selection of suitable novel formulation strategies.

1. Emulsifiable Concentrates (ECs)

Ethoprophos's high solubility in a wide range of organic solvents makes it an ideal candidate for emulsifiable concentrate (EC) formulations.[5] The key to a stable EC is the selection of an appropriate solvent system that can dissolve a high concentration of the active ingredient and a robust emulsifier package that allows the concentrate to form a stable emulsion upon dilution with water.[8][9] The challenge lies in preventing crystallization of the active ingredient at low temperatures or upon dilution, which requires careful selection of co-solvents and emulsifiers. [8]

2. Granular Formulations (GFs)

Given its moderate vapor pressure, formulating **Ethoprophos** as a granular product can help to reduce operator exposure and minimize volatilization losses from the soil surface.[2] The choice of the granular carrier (e.g., clay, silica, or biodegradable polymers) is critical. The carrier's porosity and surface chemistry will influence the loading of **Ethoprophos** and its subsequent release rate into the soil.

3. Controlled-Release Formulations (CRFs)

The octanol-water partition coefficient (Log K_{ow}) of approximately 3 suggests that **Ethoprophos** has a moderate affinity for organic matter in the soil.[7] This property is advantageous for the development of controlled-release formulations. By incorporating **Ethoprophos** into a polymer matrix or through microencapsulation, its release into the soil can be prolonged.[10] This approach can improve its efficacy against target pests over a longer period, reduce the frequency of application, and minimize the potential for leaching into groundwater. The design of such formulations requires a deep understanding of the interactions between **Ethoprophos** and the carrier material, which is influenced by its physicochemical properties.

4. Nano-formulations

The development of nano-formulations, such as nano-emulsions or nanocapsules, offers a promising avenue for enhancing the performance of **Ethoprophos**. [11] Its solubility in organic solvents facilitates the preparation of oil-in-water nano-emulsions, which can improve its stability, bioavailability, and targeted delivery.[12] Encapsulation of **Ethoprophos** in nanoparticles can further provide protection against premature degradation and offer a more controlled release profile.[13]

Conclusion

The physicochemical properties of **Ethoprophos** are the cornerstone for the rational design of novel and improved formulations. A comprehensive understanding of its solubility, vapor pressure, and partitioning behavior allows for the selection of appropriate formulation types, from conventional emulsifiable concentrates and granules to advanced controlled-release and nano-formulations. By leveraging this knowledge, researchers and formulation scientists can develop next-generation **Ethoprophos** products with enhanced efficacy, improved safety profiles, and a reduced environmental footprint. Future research should focus on exploring novel carrier systems and delivery technologies that are specifically tailored to the unique physicochemical profile of **Ethoprophos**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethoprophos - Wikipedia [en.wikipedia.org]
- 2. Ethoprophos CAS#: 13194-48-4 [m.chemicalbook.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Ethoprophos (CAS 13194-48-4) - Best Price, High-Quality Analytical Standard [nacchemical.com]
- 5. Ethoprophos | C₈H₁₉O₂PS₂ | CID 3289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethoprophos [sitem.herts.ac.uk]
- 7. fao.org [fao.org]
- 8. Systemic Insecticide: Emulsifiable Concentrate Formulation [aragen.com]
- 9. Formulating emulsifiable concentrate (EC) | Croda Agriculture [crodaagriculture.com]
- 10. Controlled release herbicide formulation for effective weed control efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. aseestant.ceon.rs [aseestant.ceon.rs]
- To cite this document: BenchChem. [Physicochemical Properties of Ethoprophos: A Technical Guide for Novel Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671620#physicochemical-properties-of-ethoprophos-for-novel-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com